

Initial sensitivity testing (impact, friction, spark) of 3,4-Diethyl-3,4-dinitrohexane

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Compound of Interest

Compound Name: 3,4-Diethyl-3,4-dinitrohexane

CAS No.: 117132-55-5

Cat. No.: B14291967

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This guide outlines the technical protocols for the initial sensitivity characterization of **3,4-Diethyl-3,4-dinitrohexane**, a vicinal dinitroalkane. Given the structural similarity of this compound to known energetic taggants (e.g., DMNB) and its potential presence as a high-energy intermediate in pharmaceutical synthesis or energetic plasticizer development, rigorous safety testing is mandatory before scale-up.

Part 1: Compound Profile & Safety Prerequisites

3,4-Diethyl-3,4-dinitrohexane is a symmetrical vicinal dinitroalkane formed via the oxidative dimerization of 3-nitropentane. Structurally, it features a sterically crowded central C-C bond flanked by two quaternary carbons, each bearing a nitro group and two ethyl chains.

- Chemical Structure:
- Theoretical Hazard: The central C-C bond in vicinal dinitro compounds is notoriously weak (Bond Dissociation Energy

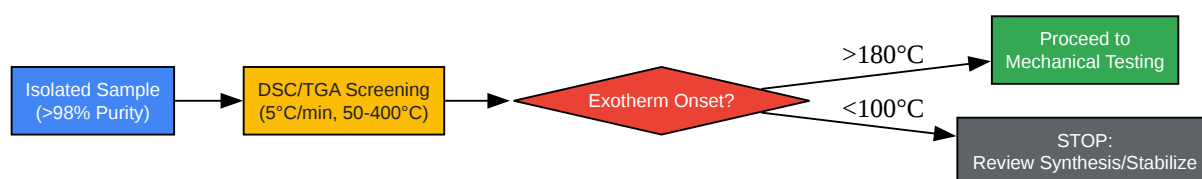
40–50 kcal/mol) due to the repulsive forces between the nitro groups and steric strain. While alkyl substitution generally desensitizes the molecule compared to polynitro-aromatics, the

potential for homolytic cleavage and subsequent radical propagation necessitates classification as a Potential Explosive Material (PEM) until tested.

- Physical State: Likely a crystalline solid or viscous liquid (depending on purity and stereoisomerism).

Pre-Test Characterization Workflow

Before mechanical testing, the thermal stability must be established to ensure the material does not decompose violently under the ambient conditions of the impact/friction tests.



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Figure 1: Pre-screening workflow to ensure thermal stability prior to mechanical handling.

Part 2: Impact Sensitivity Testing (BAM Fallhammer)

Objective: Determine the sensitivity of the compound to drop-weight impact, simulating dropped containers or mechanical shock during transport.

Methodology: BAM (Bundesanstalt für Materialforschung und -prüfung) Fallhammer Test.

Protocol

- Sample Preparation:
 - If solid: Grind roughly to < 0.5 mm particle size. Dry for 24h over .
 - If liquid: Use the specific liquid sample device (hollow cylinder).
 - Volume:

per test (using the standard measuring spoon).

- Apparatus Setup:
 - Anvil: Polished steel blocks (Hardness 60-62 HRC).
 - Striker: Steel cylinder with locating ring.
 - Weights: 1 kg, 2 kg, 5 kg, 10 kg.
- Procedure (Bruceton Staircase Method):
 - Place the sample in the center of the confinement ring on the lower anvil.
 - Position the upper striker gently on the sample.
 - Release the weight from a defined height.
 - Observation: Check for "reaction" (flash, smoke, audible report, or discoloration).
 - Step Adjustment: If reaction
Decrease energy (mass
height). If no reaction
Increase energy.
 - Perform 30 drops to determine the
(height for 50% probability of initiation).

Data Interpretation

Impact Energy (J)	Classification	Handling Implication
J	Very Sensitive	DO NOT HANDLE. Robot/Remote only.
J	Sensitive	Use ESD mats, conductive tools, blast shields.
J	Moderate	Standard lab safety (fume hood, sash down).
J	Insensitive	Safe for standard transport (UN Class 4.1 likely).

Prediction for **3,4-Diethyl-3,4-dinitrohexane**: Due to the "caging" effect of the ethyl groups, this compound is expected to fall in the > 40 J (Insensitive) range, similar to DMNB. However, impurities (e.g., unreacted 3-nitropentane or oxidation byproducts) can drastically sensitize the batch.

Part 3: Friction Sensitivity Testing (BAM Friction)

Objective: Assess the risk of initiation due to shear forces (grinding, screw caps, sliding parts).

Methodology: BAM Friction Tester.

Protocol

- Apparatus: A fixed porcelain pin is pressed against a moving porcelain plate with a defined normal force.
- Sample Loading:
 - Place

of sample on the roughened porcelain plate.
 - Lower the porcelain pin (10 mm diameter) onto the sample.
- Execution:

- Apply load (starting at 360 N for expected insensitive materials).
- The plate moves back and forth once (10 mm stroke) at a specific velocity.
- Criteria: Look for flash, crackle, or smoke.
- Testing Sequence:
 - Start high (360 N). If no reaction in 6 trials, classify as "Insensitive to Friction".
 - If reaction occurs, reduce load (240 N, 160 N, etc.) until the Limiting Load (highest load with 0 reactions in 6 trials) is found.

Mechanism of Action

Friction sensitivity in vicinal dinitroalkanes is driven by hot spot formation. The shear energy melts the crystal surface; if the melt temperature exceeds the decomposition onset (determined in Part 1), initiation occurs. The high steric bulk of the ethyl groups likely increases the melting point and viscosity, potentially reducing friction sensitivity compared to methyl analogs.

Part 4: Electrostatic Discharge (ESD) Sensitivity

Objective: Determine the ignition energy threshold from static electricity (human body or processing equipment).

Methodology: Capacitive Discharge Test.

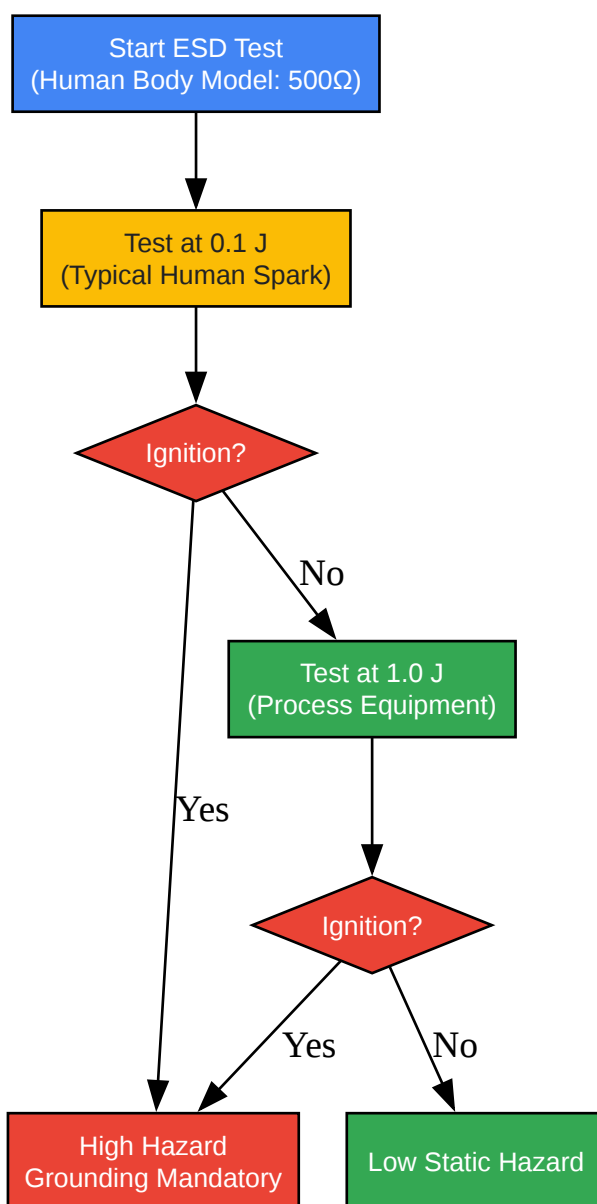
Protocol

- Circuit:
 - Capacitance (): Variable (100 pF to 10,000 pF).
 - Voltage (): Up to 10 kV.
 - Resistance: 0

(worst case) and 500

(Human Body Model).

- Procedure:
 - Place sample between two electrodes (needle-to-plane or sphere-to-plane).
 - Charge capacitor to target voltage.
 - Discharge through the sample.
 - Calculate Energy:
.
- Threshold Determination: Find the Minimum Ignition Energy (MIE).



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Figure 2: Logic flow for determining electrostatic discharge risks.

Part 5: Data Synthesis & Classification

Upon completion of the testing triad, the compound is classified for transport and handling. For **3,4-Diethyl-3,4-dinitrohexane**, the expected profile (based on structural analogs) is:

Test	Typical Result (Analog)	Classification
Impact	J	Insensitive
Friction	N	Insensitive
ESD	J	Low Sensitivity

Critical Note for Drug Development: Even if the compound tests as "Insensitive," it is a Genotoxic Impurity candidate due to the nitro groups. However, from a Process Safety perspective, if the Impact is >40J and Decomposition Onset >180°C, it can likely be handled in standard reactors without blast bunkers, provided standard grounding (static dissipation) is in place.

References

- UN Manual of Tests and Criteria. Section 13: Test Series 3 (Impact and Friction). United Nations. [\[Link\]](#)
- BAM (Bundesanstalt für Materialforschung und -prüfung). Explosives Testing Standards. BAM Website. [\[Link\]](#)
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